

# Personal protective equipment for handling Decanoic acid-d19

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## Compound of Interest

Compound Name: Decanoic acid-d19

Cat. No.: B1591744

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## Essential Safety and Handling Guide for Decanoic Acid-d19

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the use of **Decanoic acid-d19**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

## Hazard Identification and Personal Protective Equipment

**Decanoic acid-d19** is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3]</sup> It is also considered harmful to aquatic life with long-lasting effects.<sup>[1]</sup> Therefore, adherence to strict safety protocols is mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]	To prevent eye contact which can cause serious irritation.[1][2]
Skin Protection	Appropriate protective gloves (e.g., nitrile or butyl rubber) and clothing to prevent skin exposure.[4][5][6]	To avoid direct skin contact which can cause irritation.[1][2][4]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[4] Use in a well-ventilated area or under a fume hood.[3][4][7]	To prevent inhalation of dust or fumes which may cause respiratory tract irritation.[1][3]

## Quantitative Safety and Physical Data

A summary of key quantitative data for **Decanoic acid-d19** is provided below for easy reference.

Property	Value
CAS Number	88170-22-3[1][8]
Molecular Formula	C <sub>10</sub> H <sub>19</sub> O <sub>2</sub> [8]
Molecular Weight	191.38 g/mol [2][9]
Form	Solid or oil[8][9]
Melting Point	30-32 °C[9]
Boiling Point	268-270 °C[9]
Density	0.991 g/mL at 25 °C[9]
Oral LD50 (rat)	>10 g/kg[1]
Flash Point	110.00 °C (closed cup)[9]

## Experimental Protocol: Safe Handling and Storage

Adherence to the following procedural steps is critical for the safe handling and storage of **Decanoic acid-d19**.

### Handling:

- Ventilation: Always handle **Decanoic acid-d19** in a well-ventilated area or under a chemical fume hood to minimize inhalation of dust or vapors.[3][4][7]
- Avoid Contact: Minimize dust generation and accumulation.[4] Avoid contact with eyes, skin, and clothing.[4]
- Personal Hygiene: Wash hands thoroughly after handling the substance.[3][4] Do not eat, drink, or smoke in the handling area.[7]
- Ignition Sources: Keep away from sources of ignition and take precautionary measures against static discharge.[1]

### Storage:

- Container: Store in a tightly closed container.[4]
- Conditions: Store in a cool, dry, well-ventilated area away from incompatible substances such as bases, reducing agents, and strong oxidizers.[3][4] Some suppliers recommend storage at -20°C.[7][10]
- Light and Moisture: Store away from light and moisture.[2]

## Emergency Procedures

In the event of exposure or a spill, follow these immediate first-aid and cleanup measures.

### First-Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[1][3]
- After Skin Contact: Immediately wash the affected area with plenty of water and soap.[1] Remove contaminated clothing and wash it before reuse.[4] If skin irritation occurs, get medical advice.[11]
- After Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice.[1][11]
- After Swallowing: Rinse mouth.[3] Call a poison center or doctor if you feel unwell.[3]

### Accidental Release Measures:

- Containment: Use proper personal protective equipment.[4]
- Cleanup: For spills, vacuum or sweep up the material and place it into a suitable disposal container.[4] Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust) if in liquid form.[1]
- Ventilation: Ensure adequate ventilation of the area.[4]
- Disposal: Dispose of the collected material according to official regulations.[1]

## Disposal Plan

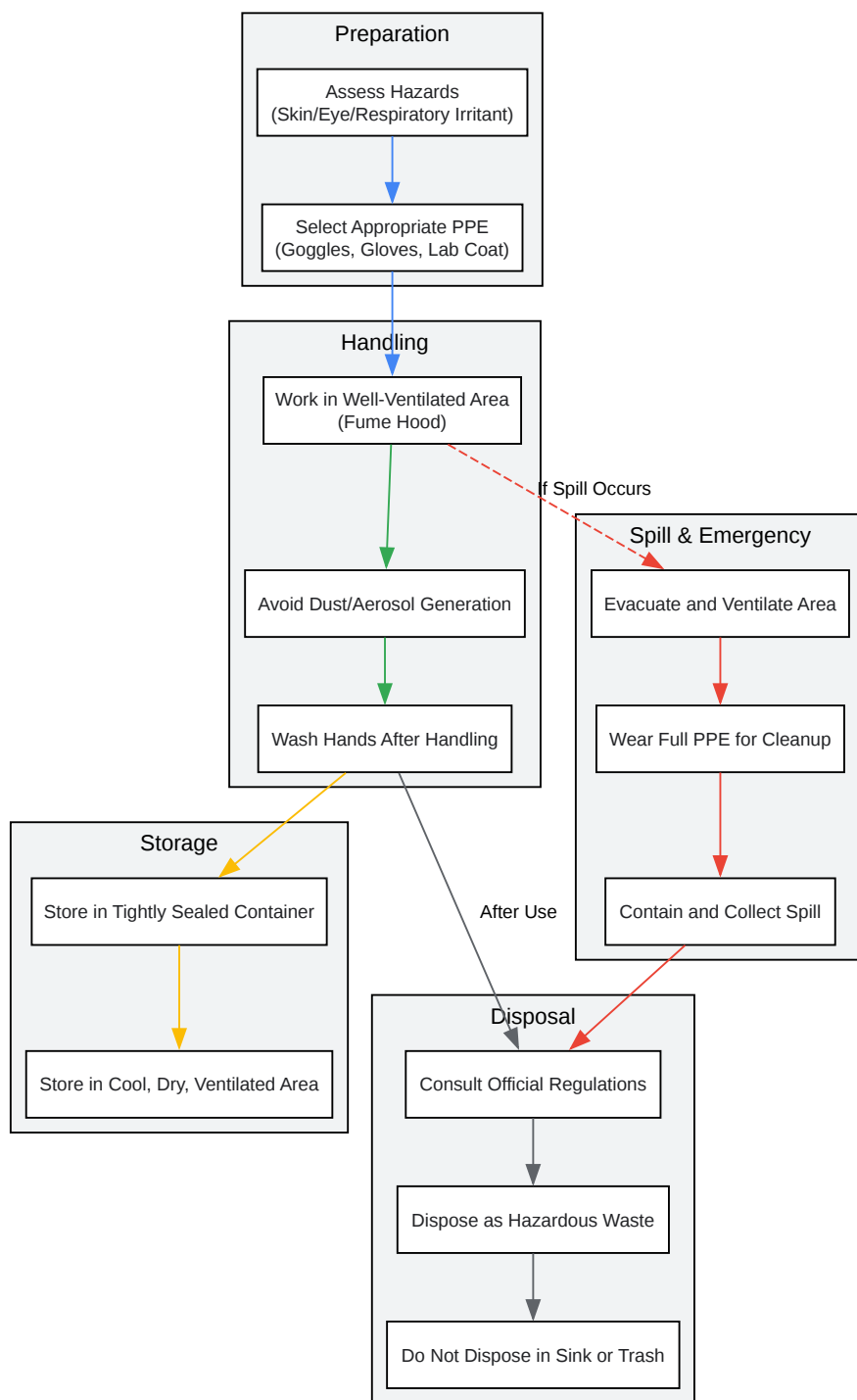
Proper disposal of **Decanoic acid-d19** is crucial to prevent environmental contamination.

- Regulations: Disposal must be made according to official local, regional, and national regulations.[\[1\]](#)
- Prohibitions: Do not dispose of together with household garbage.[\[1\]](#) Do not allow the product to reach the sewage system or enter sewers, surface water, or ground water.[\[1\]](#)
- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste to ensure complete and accurate classification.  
[\[12\]](#)

## Workflow for Safe Handling and Disposal of Decanoic Acid-d19

The following diagram outlines the logical workflow for the safe handling and disposal of **Decanoic acid-d19**.

## Workflow for Safe Handling and Disposal of Decanoic Acid-d19

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling and disposal of **Decanoic acid-d19**.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. Decanoic acid (D<sub>19</sub>, 98%) | Cambridge Isotope Laboratories, Inc. [[isotope.com](https://isotope.com)]
- 3. Decanoic Acid SDS (Safety Data Sheet) | Flinn Scientific [[flinnsci.com](https://flinnsci.com)]
- 4. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 5. [leelinework.com](https://leelinework.com) [[leelinework.com](https://leelinework.com)]
- 6. [quicktest.co.uk](https://quicktest.co.uk) [[quicktest.co.uk](https://quicktest.co.uk)]
- 7. Decanoic acid|MSDS [[dcchemicals.com](https://dcchemicals.com)]
- 8. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- 9. Decanoic-d19 acid D 98atom , 98 CP 88170-22-3 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 10. [glpbio.com](https://glpbio.com) [[glpbio.com](https://glpbio.com)]
- 11. [vigon.com](https://vigon.com) [[vigon.com](https://vigon.com)]
- 12. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
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